

Application Note: N-[2-(aminomethyl)cyclohexyl]methanesulfonamide as a Structural Probe

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Compound of Interest

Compound Name: N-[2-(aminomethyl)cyclohexyl]methanesulfonamide

Cat. No.: B13246510

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Abstract & Introduction

N-[2-(aminomethyl)cyclohexyl]methanesulfonamide (hereafter referred to as Probe N-2A) is a high-value chemical probe used primarily in Fragment-Based Drug Discovery (FBDD).^{[1][2]} Unlike high-affinity "tool compounds" that inhibit a target with nanomolar potency, Probe N-2A is a crystallographic and biophysical scout.^{[1][2]}

Its structure combines three critical pharmacophoric elements:

- Methanesulfonamide: A classic "anchor" motif that targets polar sub-pockets (e.g., zinc-binding sites in metalloenzymes or hydrogen-bonding networks in kinases).^{[1][2]}
- Cyclohexane Core: A rigid scaffold that reduces the entropic penalty of binding compared to flexible linear chains.^[2]

- **Aminomethyl Arm:** A primary amine vector that probes for adjacent acidic residues (Asp/Glu) and serves as a synthetic handle for "fragment growing."[\[2\]](#)

This guide details the protocols for using Probe N-2A to map cryptic binding sites in enzymes such as Carbonic Anhydrases (CAs), Matrix Metalloproteinases (MMPs), and Kinases.

Physicochemical Profile (The "Rule of Three")

Property	Value	Relevance to FBDD
Molecular Weight	206.31 Da	Ideal (<300 Da) for high ligand efficiency (LE). [1] [2]
cLogP	~0.7	High water solubility; low risk of non-specific hydrophobic aggregation. [2]
H-Bond Donors	2 (Amine, Sulfonamide NH)	Critical for directional interactions. [1] [2]
H-Bond Acceptors	3 (Sulfonyl O, Amine N)	Engages backbone amides or water networks. [1] [2]
Rotatable Bonds	3	Low flexibility = lower entropic cost upon binding. [2]

Mechanism of Action: The "Anchor and Grow" Strategy

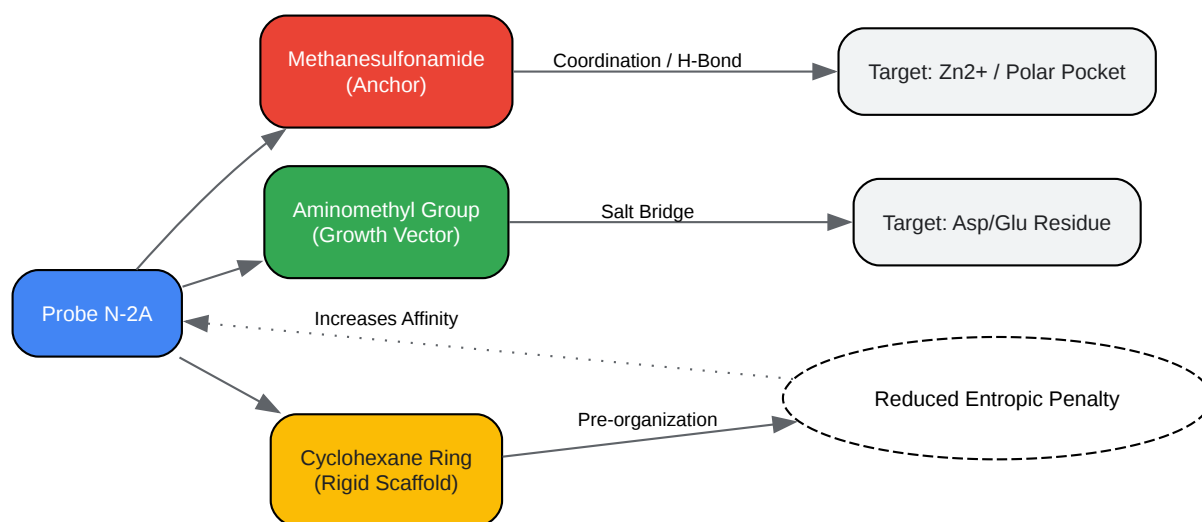
Probe N-2A does not function by simply blocking an active site.[\[2\]](#) It functions by molecular recognition.[\[2\]](#)

- **The Anchor (Sulfonamide):** The sulfonamide moiety mimics the transition state of hydrolysis in proteases or binds directly to catalytic metals (Zn^{2+}) in metalloenzymes. In kinases, it often occupies the "back pocket" (gatekeeper region), forming H-bonds with the hinge region or the DFG motif.
- **The Vector (Amine):** The primary amine is positively charged at physiological pH (pKa ~9-10).[\[1\]](#)[\[2\]](#) It scans the protein surface for electrostatic interactions with Aspartate or

Glutamate residues.

- The Scaffold (Cyclohexane): The chair conformation of the cyclohexane ring directs the amine vector at a specific angle (approx. 109.5°) relative to the sulfonamide, probing specific 3D space that planar aromatic fragments cannot reach.

Visualization: The Binding Logic



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Caption: Mechanistic dissection of Probe N-2A.[1][2] The sulfonamide anchors the fragment, while the rigid cyclohexane scaffold directs the amine to probe adjacent electrostatic pockets.

Protocol 1: Surface Plasmon Resonance (SPR) Screening

Purpose: To detect weak binding (mM range) and validate specific interaction kinetics.[1][2]

Challenge: Fragments often have fast off-rates (

), making standard binding curves difficult to resolve.

Materials

- Sensor Chip: CM5 or Streptavidin (SA) Series S.^{[1][2]}
- Running Buffer: HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% P20 surfactant, pH 7.4).
- Probe Stock: 100 mM Probe N-2A in 100% DMSO.

Step-by-Step Methodology

- Immobilization:
 - Immobilize the target protein to a level of 3000–5000 RU. High density is required because the fragment signal (R_{max}) is proportional to the molecular weight ratio (Fragment/Protein), which is very low here.
- Solvent Correction:
 - Prepare a DMSO calibration curve (4.5% to 5.5% DMSO) if running buffer contains 5% DMSO.^[2] This corrects for bulk refractive index changes.^[2]
- Injection Cycle (The "Clean Screen"):
 - Flow Rate: High flow (30–50 $\mu\text{L}/\text{min}$) to minimize mass transport limitations.
 - Concentration Series: Inject Probe N-2A at 8 concentrations: 0, 31.25, 62.5, 125, 250, 500, 1000, and 2000 μM .
 - Contact Time: 30 seconds (association).
 - Dissociation Time: 15 seconds (fragments dissociate rapidly; long wash steps are unnecessary).^{[1][2]}
- Data Analysis:
 - Use a Steady-State Affinity Model (Plot vs. Concentration).^{[1][2]} Do not attempt 1:1 kinetic fitting unless residence time is unexpectedly long.^[2]

- QC Criteria: The binding isotherm must reach (or approach) saturation. If the curve is linear at 2 mM, the

is likely > 5 mM (non-specific).

Protocol 2: X-ray Crystallography (Soaking)

Purpose: To obtain the 3D structural "snapshot" of the probe bound to the target. This is the gold standard for validating Probe N-2A.

Materials

- Protein Crystals: Apo-crystals diffracting to < 2.5 Å.[\[1\]](#)[\[2\]](#)
- Soaking Solution: Mother liquor + Probe N-2A.[\[1\]](#)[\[2\]](#)
- Cryoprotectant: Glycerol or Ethylene Glycol (20-25%).[\[1\]](#)[\[2\]](#)

Step-by-Step Methodology

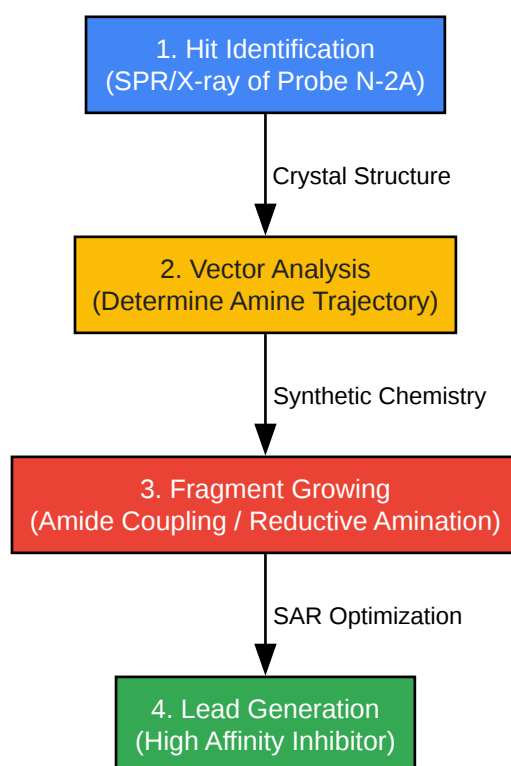
- Solubility Check:
 - Verify Probe N-2A solubility in the mother liquor.[\[1\]](#)[\[2\]](#) If precipitate forms, add 10-20% DMSO.[\[1\]](#)[\[2\]](#)
- Soaking Strategy:
 - Prepare a 50 mM - 100 mM soaking drop. (Note: High concentration is mandatory to drive equilibrium for low-affinity fragments).[\[1\]](#)[\[2\]](#)
 - Transfer apo-crystals into the soaking drop.[\[1\]](#)[\[2\]](#)
 - Incubation: Soak for 1 hour to 24 hours. Monitor crystals for cracking (osmotic shock).[\[1\]](#)[\[2\]](#)
- Cryo-Cooling:
 - Transfer crystal briefly to Cryoprotectant + Probe N-2A (maintain probe concentration to prevent back-soaking/dissociation).[\[1\]](#)[\[2\]](#)

- Flash cool in liquid nitrogen.
- Data Processing:
 - Collect data.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Solve structure using Molecular Replacement (MR).[\[2\]](#)
 - Map Calculation: Calculate difference maps. Look for positive density (> 3.0) in the active site or allosteric pockets matching the cyclohexane shape.

Application: Chemical Evolution (Fragment-to-Lead)

Once Probe N-2A is crystallized, it serves as a starting point for chemistry.[\[1\]](#)[\[2\]](#)

Workflow Visualization



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Caption: The evolution pipeline. Probe N-2A is the seed; the amine group is the growth point to reach adjacent sub-pockets, transforming the mM fragment into a nM inhibitor.

Synthetic Expansion Protocol

- Reaction: The primary aminomethyl group is a nucleophile.[2]
- Library Generation: React Probe N-2A with a library of 50-100 acyl chlorides or carboxylic acids (via amide coupling).[1][2]
- Rationale: This converts the probe into an amide, extending the molecule into the "S2" or "S3" pockets of the enzyme.
- Re-Screening: Screen the new library via SPR (Protocol 1). Expect a jump in affinity from mM to μ M.[2]

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